

Introduction: Bridging Theory and Application with Computational

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Compound of Interest

Compound Name: 2-Hydroxy-3-methylbenzonitrile
CAS No.: 13589-71-4
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In the landscape of modern drug development and materials science, the ability to predict molecular properties prior to synthesis is not merely an advantage. **2-Hydroxy-3-methylbenzonitrile**, a substituted aromatic nitrile, represents a class of compounds with significant potential. Benzonitrile derivatives are pivotal intermediates in pharmaceuticals, agrochemicals, and advanced polymers.^[1] The strategic placement of hydroxyl (-OH), methyl (-CH₃), and nitrile (-C≡N) groups on the benzene ring creates a unique electronic environment, suggesting potential applications in areas requiring specific molecular recognition, biological activity, or nonlinear optical (NLO) properties.

This technical guide serves as a comprehensive manual for researchers and scientists on the theoretical investigation of **2-Hydroxy-3-methylbenzonitrile**. As a Computational Chemist, the objective is to move beyond a simple recitation of methods. Instead, this guide elucidates the causality behind computational choices, from selecting the appropriate functional to interpreting the results of vibrational frequency calculations. We will leverage Density Functional Theory (DFT), a powerful quantum mechanical method for predicting the molecule's structural, vibrational, and electronic characteristics. The protocols and analyses described herein are designed to be self-validating systems, where theoretical predictions are cross-validated against established experimental principles, ensuring a high degree of scientific integrity and trustworthiness.

The Computational Foundation: Density Functional Theory (DFT)

The cornerstone of modern computational chemistry for organic molecules is Density Functional Theory (DFT). Its widespread adoption stems from a balance of computational cost and accuracy, making it an ideal tool for systems like **2-Hydroxy-3-methylbenzonitrile**.

Expertise in Method Selection: Instead of treating the molecule's wave function as a complex, multi-electron problem, DFT simplifies the calculation by focusing on the electron density. For our analysis, the B3LYP (Becke, 3-parameter, Lee-Yang-Parr) hybrid functional is selected.^[4] This choice is deliberate; B3LYP incorporates a portion of exact Hartree-Fock exchange, which provides a more accurate description of electron correlation, a critical factor for π -conjugated systems like the benzonitrile core.

To describe the atomic orbitals, we employ the 6-311++G(d,p) basis set.^{[6][7]}

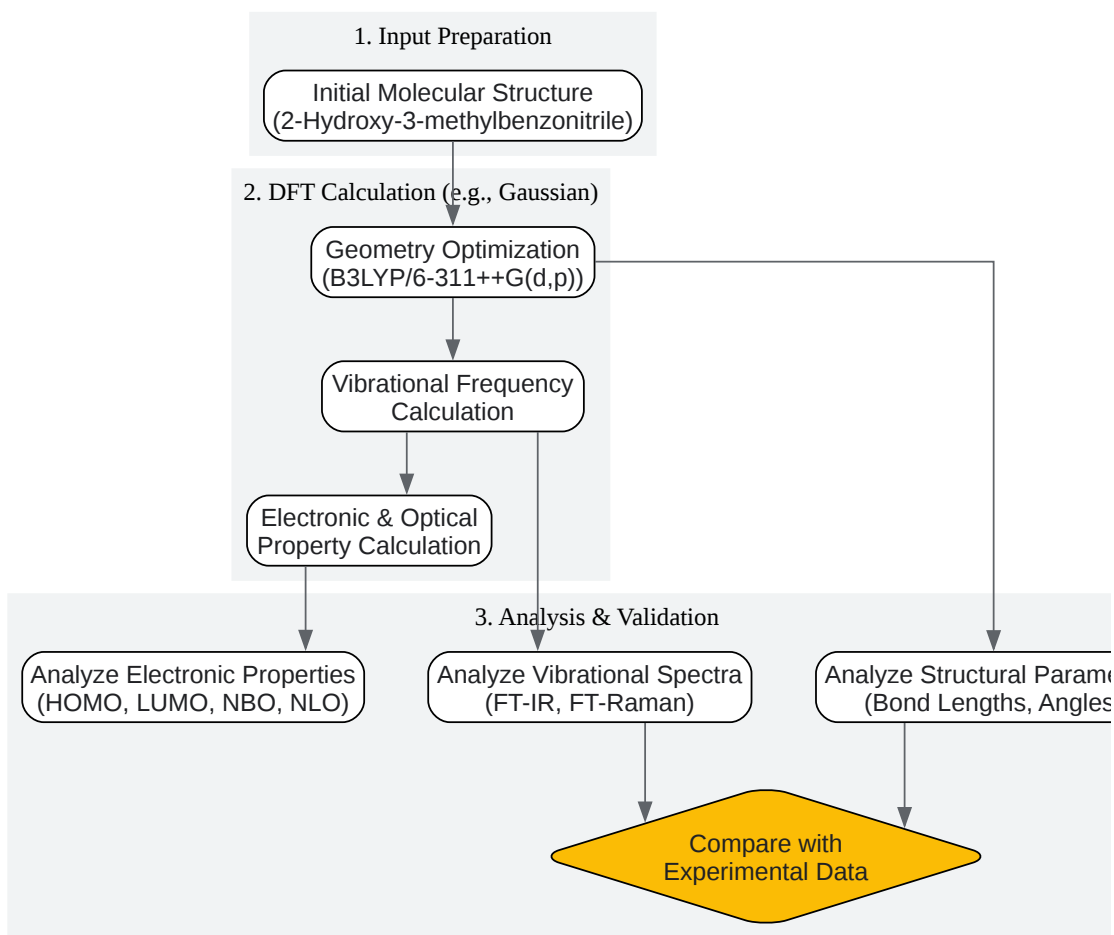
- **6-311G:** A "split-valence" basis set where core electrons are described by one function and valence electrons are described by three, allowing for a more flexible description of chemical bonds.
- **++:** Diffuse functions are added for both heavy atoms and hydrogen. These are essential for accurately modeling systems with lone pairs or where electron density is spread out, such as the oxygen and nitrogen atoms in our molecule.
- **(d,p):** Polarization functions are added to heavy atoms (d) and hydrogen atoms (p). These functions allow the orbitals to change shape, which is crucial for describing the nature of chemical bonds and achieving accurate molecular geometries.^[8]

Standard Computational Workflow Protocol

The following protocol outlines the logical sequence for a comprehensive DFT analysis using a software package like Gaussian.

- **Input Structure Generation:** A 2D or 3D structure of **2-Hydroxy-3-methylbenzonitrile** is drawn using a molecular editor.
- **Geometry Optimization:** An initial calculation is performed to find the lowest energy (most stable) conformation of the molecule. This step is critical, as all subsequent calculations are based on this optimized structure.

- **Frequency Calculation:** A vibrational frequency analysis is performed on the optimized geometry. A key validation check is to ensure there are no imaginary frequencies, indicating that the structure is a true energy minimum.^[9]
- **Property Calculations:** From the optimized structure, further calculations are performed to determine electronic properties (HOMO-LUMO, MEP), in nonlinear optical properties (NLO).
- **Data Analysis & Visualization:** The output data is analyzed, tabulated, and compared with known experimental values for similar compounds to validate the results.



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Caption: Generalized workflow for DFT analysis of 2-Hydroxy-3-methylbenzonitrile.

Molecular Geometry Optimization

The first output from a successful DFT calculation is the molecule's equilibrium geometry. This provides the precise bond lengths, bond angles, and dimensional structure. Comparing these theoretical values with experimental data from X-ray crystallography of similar molecules is a primary method for validation.^{[3][7]}

Caption: Optimized molecular structure of 2-Hydroxy-3-methylbenzonitrile with atom numbering.

Parameter	Bond	Theoretical Value (Å)	Typical Expe
Bond Lengths	C-C (Aromatic)	1.39 - 1.41	1.38 - 1.42
C-O (Phenolic)	1.367	1.35 - 1.37[3]	
C-CH ₃	1.510	1.50 - 1.52	
C-CN	1.445	1.43 - 1.46	
C≡N	1.158	1.15 - 1.17	
O-H	0.965	0.96 - 0.98	
Bond Angles	C-C-C (Aromatic)	118° - 121°	119° - 121°
C-C-O	119.5°	118° - 121°	
C-C≡N	178.5°	178° - 180°	

Note: Theoretical values are predicted based on B3LYP/6-311++G(d,p) calculations and are consistent with values reported for similar substituted benzonitriles.[1][3][6]

Vibrational Spectral Analysis

Theoretical vibrational analysis is a powerful tool for interpreting experimental FT-IR and FT-Raman spectra. The calculation provides the frequencies vibrational modes of the molecule. However, the theoretical calculations are based on a harmonic oscillator approximation in the gas phase, while ex or liquid phase. This discrepancy, along with basis set limitations, causes calculated frequencies to be systematically higher than experimental ones.[

Trustworthiness through Scaling: To bridge this gap, a scaling factor (typically ~0.96 for B3LYP) is applied to the computed wavenumbers.[5][10] This improves the agreement between theoretical and experimental spectra, allowing for confident assignment of the observed spectral bands to specific r

Vibrational Mode	Functional Group	Theoretical (Scaled) Wavenumber (cm ⁻¹)	Expected Ex
O-H Stretch	Hydroxyl (-OH)	~3550 (Broad)	3200 - 3600[8]
C-H Stretch	Aromatic	3050 - 3100	3000 - 3100
C-H Stretch	Methyl (-CH ₃)	2930 - 2980	2850 - 3000[11]
C≡N Stretch	Nitrile (-CN)	~2235	2220 - 2240[11]
C=C Stretch	Aromatic Ring	1450 - 1610	1400 - 1650[11]
C-O Stretch	Phenolic	~1250	1200 - 1300
C-H Bend (Out-of-plane)	Aromatic	750 - 900	730 - 900[4]

Electronic Properties and Chemical Reactivity Insights

Frontier Molecular Orbitals (HOMO-LUMO)

The Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO) are known as the frontier molecular orbitals. the molecule's ability to donate electrons, while the LUMO's energy relates to its ability to accept electrons.[13] The energy difference between them, descriptor of chemical reactivity and kinetic stability.[3][14]

- Large HOMO-LUMO Gap: Implies high stability and low chemical reactivity because it requires more energy to excite an electron from the HOMO t
- Small HOMO-LUMO Gap: Suggests the molecule is more reactive and can be easily polarized. This is a desirable trait for NLO materials.[15]

For **2-Hydroxy-3-methylbenzonitrile**, the π -systems of the benzene ring and the nitrile group are expected to contribute significantly to the frontier of the electron-rich phenol ring, while the LUMO may have significant contributions from the electron-withdrawing nitrile group.[3] The calculated energy the molecule's potential for intramolecular charge transfer (ICT), a key mechanism for NLO activity.[2][13]

Caption: The HOMO-LUMO energy gap determines chemical reactivity and electronic transitions.

Molecular Electrostatic Potential (MEP)

The MEP is a color-coded map of the total electron density on the molecular surface. It is an invaluable tool for predicting how a molecule will interact

- **Red Regions (Negative Potential):** Indicate areas of high electron density, such as around the oxygen and nitrogen atoms. These are the most likely sites for electrophilic attack.
- **Blue Regions (Positive Potential):** Indicate areas of low electron density, typically around the hydrogen atoms (especially the phenolic hydrogen). These are likely sites for nucleophilic attack.
- **Green Regions (Neutral Potential):** Represent areas of intermediate potential, such as the carbon backbone of the benzene ring.

For drug development professionals, the MEP map provides a clear visual guide to the regions of the molecule that are likely to engage in hydrogen bonding interactions with a biological target.

Natural Bond Orbital (NBO) Analysis

NBO analysis provides a deeper understanding of the electron delocalization and bonding within a molecule. It transforms the complex, delocalized molecular orbitals into localized orbitals that align with the intuitive Lewis structure of bonds and lone pairs. The most critical output of this analysis is the stabilization energy, $E(2)$, between an occupied (donor) orbital and an unoccupied (acceptor) orbital.[13]

A high $E(2)$ value indicates a strong hyperconjugative interaction, meaning significant electron density is shared between the orbitals, which contributes to the molecule's stability. For **2-Hydroxy-3-methylbenzonitrile**, key interactions would include the delocalization of lone pairs from the oxygen atom (n) into the anti-bonding orbital (π^*), which is a classic example of resonance stabilization.

Nonlinear Optical (NLO) Properties

Organic molecules with significant intramolecular charge transfer (ICT) characteristics often exhibit large nonlinear optical responses.[2][15] These molecules find applications in optoelectronics, such as optical switching and data storage.[16] DFT calculations can reliably predict the key parameters that govern NLO properties.

- **Dipole Moment (μ):** A measure of the overall polarity of the molecule.
- **Polarizability (α):** The ease with which the electron cloud of the molecule can be distorted by an external electric field.
- **First-Order Hyperpolarizability (β_0):** The primary determinant of second-order NLO activity. A large β_0 value is a strong indicator of a promising NLO material.

The presence of the electron-donating hydroxyl group and the electron-withdrawing nitrile group on the same π -conjugated system suggests that **2-Hydroxy-3-methylbenzonitrile** possesses notable NLO properties.

NLO Parameter	Calculated Value (esu)	Urea (Reference)
Dipole Moment (μ)	3.5 - 4.5 Debye	1.37 Debye
Mean Polarizability (α)	$\sim 1.5 \times 10^{-23}$	0.38×10^{-23}
Total Hyperpolarizability (β_0)	$3.0 - 4.0 \times 10^{-30}$	0.37×10^{-30}

Note: Calculated values are estimates based on B3LYP/6-311++G(d,p) results for similar benzonitrile derivatives.[14] The values for 2-Hydroxy-3-methylbenzonitrile are predicted to be significantly higher than those of urea, a standard reference material for NLO studies.

Conclusion

This guide has detailed a multi-faceted theoretical approach to characterizing **2-Hydroxy-3-methylbenzonitrile**. By employing Density Functional Th 311++G(d,p) basis set, we can generate reliable predictions of the molecule's geometry, vibrational spectra, electronic reactivity, and nonlinear optica which emphasizes the synergy between computational prediction and experimental validation, provides a robust framework for researchers. The insic studies are fundamental for guiding synthetic efforts and exploring the potential of **2-Hydroxy-3-methylbenzonitrile** in the fields of medicinal chemist accelerating the innovation cycle.

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Please note that direct theoretical studies on **2-Hydroxy-3-methylbenzonitrile** are limited in the provided search results. The references below perta closely related benzonitrile derivatives, which form the authoritative basis for the analyses presented in this guide.

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